

# Application Notes & Protocols: Aclerastide

## Stability and Storage

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### Compound of Interest

Compound Name: Aclerastide

Cat. No.: B1666543

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## Introduction

**Aclerastide** (also known as DSC-127) is a synthetic peptide analog of Angiotensin II, with the sequence Asp-Arg-{Nle}-Tyr-Ile-His-Pro. It functions as an agonist for the angiotensin receptor and was investigated for its potential in tissue regeneration, particularly in the healing of diabetic foot ulcers.[1][2] While development was discontinued during Phase III clinical trials due to findings of futility and no identified safety concerns, the compound remains of interest for research purposes.[3][4][5][6] Proper handling and storage of **aclerastide** are critical to ensure its integrity and obtain reliable, reproducible results in non-clinical research settings.

These application notes provide a comprehensive guide to the recommended storage conditions and stability profile of **aclerastide** based on available data. It also includes detailed protocols for handling, storage, and a general methodology for stability assessment.

## Recommended Storage Conditions

The stability of **aclerastide**, like most peptides, is highly dependent on temperature, moisture, and light. Adherence to recommended storage conditions is essential to prevent degradation.

### Aclerastide as a Solid (Powder)

For long-term storage, **aclerastide** powder should be stored in a freezer, protected from moisture and light.

Table 1: Recommended Storage Conditions for Solid **Aclerastide**

Storage Temperature	Recommended Duration	Key Considerations
-80°C	Up to 2 years[1]	Optimal for long-term preservation.
-20°C	Up to 1 year[1]	Suitable for intermediate-term storage.
Room Temperature	Days to weeks[7]	For short periods (e.g., shipping); not for storage.[1]

#### Crucial Handling Practices for Solid Peptides:[7]

- **Prevent Moisture Contamination:** Always allow the vial to equilibrate to room temperature in a desiccator before opening. This prevents condensation of atmospheric moisture onto the cold peptide powder.
- **Minimize Light Exposure:** Store vials in the dark.
- **Inert Atmosphere:** After opening, consider flushing the vial with a dry, inert gas like argon or nitrogen before re-sealing to displace oxygen and moisture.

## Aclerastide in Solution

The shelf-life of peptides in solution is significantly shorter than in their solid form.[7]

Table 2: Recommended Storage Conditions for **Aclerastide** Stock Solutions

Storage Temperature	Recommended Duration	Solvent/Buffer Notes
-80°C	Up to 6 months[1]	Recommended for stock solutions in appropriate solvents (e.g., DMSO).[1]
-20°C	Up to 1 month[1]	For short-term storage of stock solutions.[1]
4°C	Freshly prepared (every 2 days)[8]	For working/dosing solutions used in experiments.[8]

Crucial Handling Practices for Peptide Solutions:[7]

- **Use Sterile Buffers:** To prevent microbial contamination, use sterile buffers, preferably at a pH of 5-6.
- **Aliquot:** To avoid repeated freeze-thaw cycles, which can degrade the peptide, dispense the stock solution into single-use aliquots.
- **Avoid Frost-Free Freezers:** The temperature fluctuations during auto-defrost cycles in these freezers are detrimental to peptide stability.

## Experimental Protocols

### Protocol 1: Handling and Reconstitution of Aclerastide Powder

This protocol outlines the procedure for safely handling and reconstituting solid **aclerastide** to prepare a stock solution.

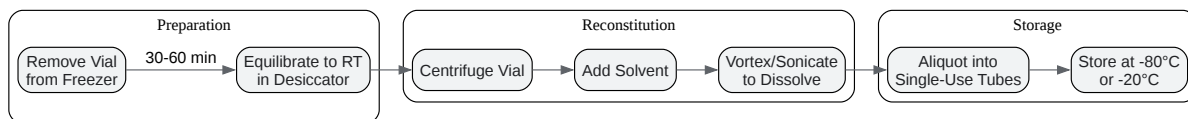
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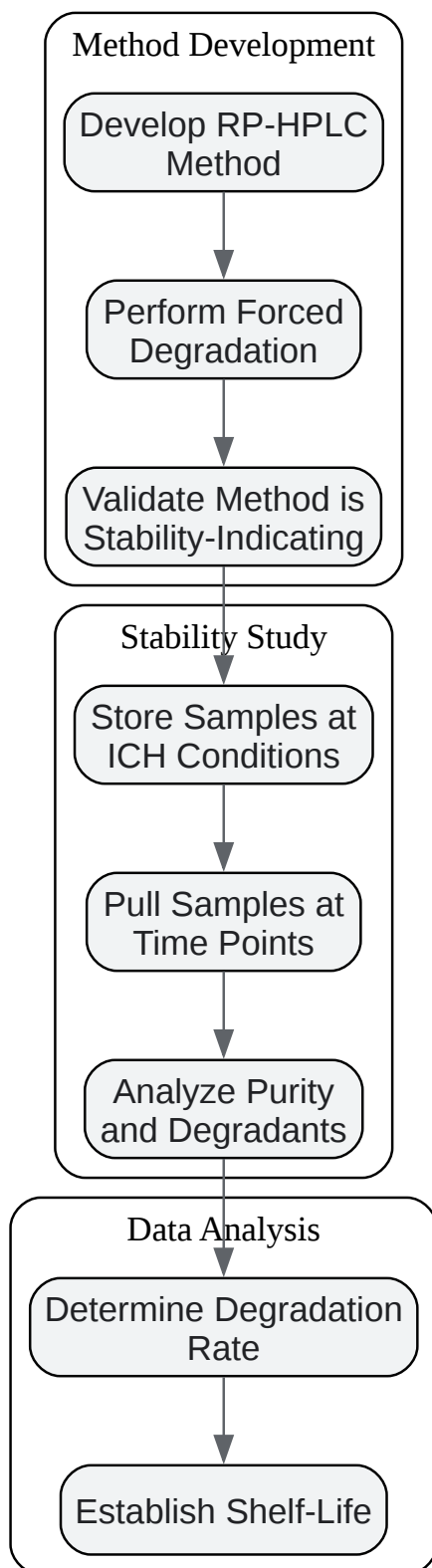
- Vial of solid **aclerastide**
- Appropriate solvent (e.g., high-purity, anhydrous DMSO)[1]
- Sterile, low-protein-binding polypropylene tubes
- Calibrated precision pipettes
- Desiccator
- Dry, inert gas (optional)

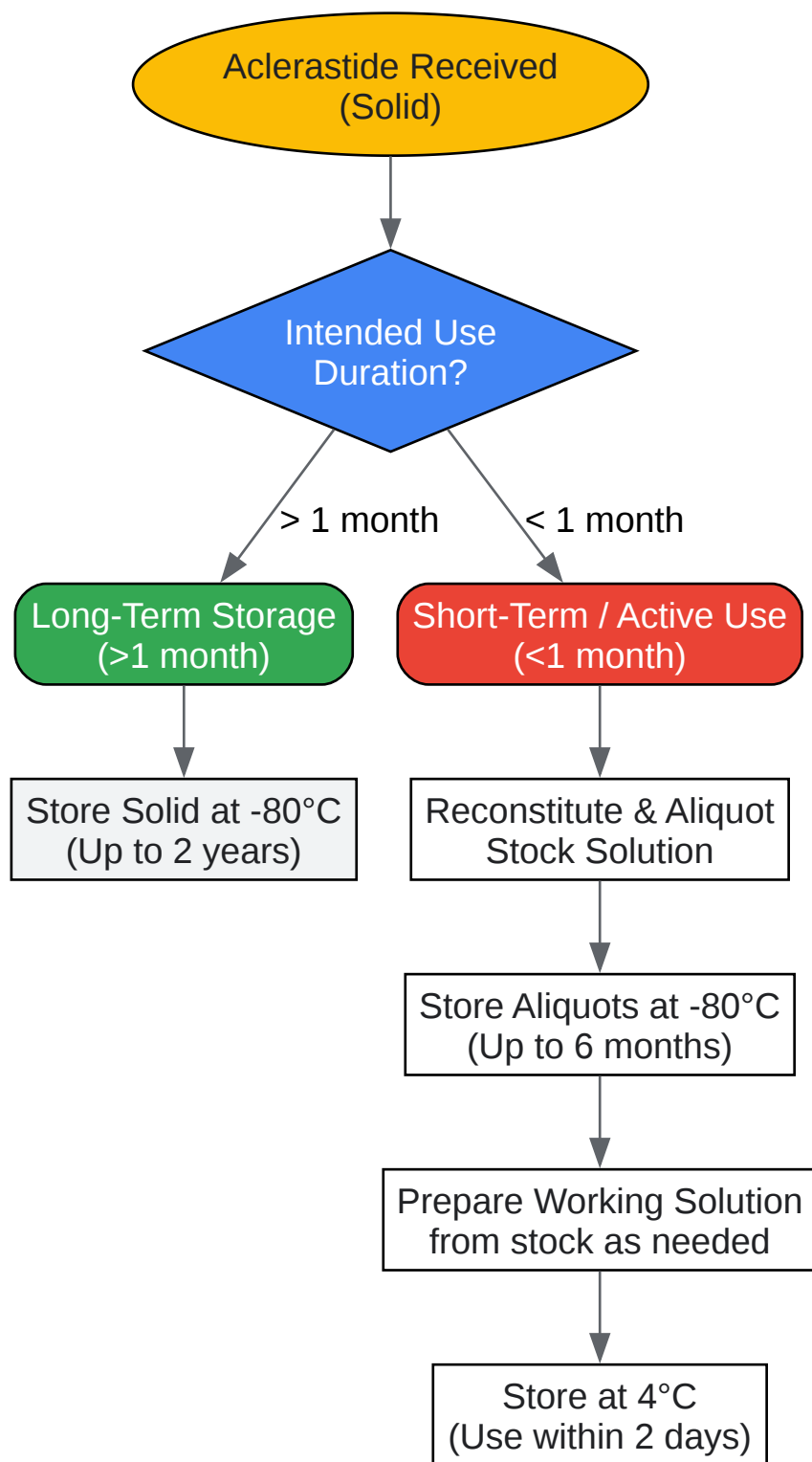
Procedure:

- **Equilibration:** Transfer the sealed vial of **aclerastide** from the freezer (-20°C or -80°C) to a desiccator at room temperature. Allow it to warm for at least 30-60 minutes.

- **Preparation:** In a sterile environment (e.g., a laminar flow hood), prepare the required volume of solvent.
- **Reconstitution:** Once the vial has reached room temperature, briefly centrifuge it to ensure all powder is at the bottom. Carefully open the vial.
- **Solvent Addition:** Add the desired volume of solvent to the vial to achieve the target concentration (e.g., for a 10 mg/mL stock).
- **Dissolution:** Gently vortex or sonicate the vial until the peptide is completely dissolved. Visually inspect for any particulates.
- **Aliquoting:** Immediately dispense the solution into single-use, low-protein-binding polypropylene tubes.
- **Storage:** Seal the aliquots tightly and store them at the appropriate temperature (-20°C for short-term or -80°C for long-term).







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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Acclerastide - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 3. firstwordpharma.com [firstwordpharma.com]
- 4. Derma Sciences's Phase III Acclerastide Study Terminated Due to Ineffectiveness - BioSpace [biospace.com]
- 5. fiercebiotech.com [fiercebiotech.com]
- 6. researchgate.net [researchgate.net]
- 7. NIBSC - Peptide Storage [nibsc.org]
- 8. Expression of active matrix metalloproteinase-9 as a likely contributor to the clinical failure of acclerastide in treatment of diabetic foot ulcers - PMC [pmc.ncbi.nlm.nih.gov]
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